# Technical Guide: Biological Activity Profiling of N-(2,5-dimethoxyphenyl)-4-fluorobenzamide

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *N-(2,5-dimethoxyphenyl)-4-fluorobenzamide* |
| *CAS No.:* | *198134-75-7* |
| *Cat. No.:* | *B185540* |

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## Executive Summary

Compound Identity: **N-(2,5-dimethoxyphenyl)-4-fluorobenzamide** Chemotype: Polysubstituted Benzamide Primary Interest: Medicinal Chemistry, Agrochemical Fungicides, and Chemical Biology Probes.

This technical guide provides a comprehensive analysis of the potential biological activities of **N-(2,5-dimethoxyphenyl)-4-fluorobenzamide**. Unlike the psychoactive phenethylamines (e.g., 2C-x series) or benzylamines (e.g., 25I-NBOMe) which share the 2,5-dimethoxy motif, this compound possesses a benzamide linker. This structural modification significantly alters its physicochemical profile, neutralizing the basicity required for monoaminergic receptor agonism and shifting its potential bioactivity toward enzyme inhibition (HDAC/Kinase) and antimicrobial/antifungal mechanisms.

## Part 1: Structural Analysis & Pharmacophore Modeling

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## Chemical Architecture

The molecule is a "push-pull" system comprising an electron-poor benzoyl ring and an electron-rich aniline ring.

- Moiety A (Acid Fragment):4-Fluorobenzoyl group.
  - Function: Provides metabolic stability (blocking para-oxidation) and lipophilic bulk. The fluorine atom acts as a bioisostere for hydrogen, increasing potency via stronger Van der Waals interactions with hydrophobic pockets.
- Linker:Amide bond (-CONH-).
  - Function: Acts as a rigid spacer and a hydrogen bond donor/acceptor pair. Crucial for orientation in the active site of enzymes like Histone Deacetylases (HDACs) or fungal Succinate Dehydrogenase (SDH).
- Moiety B (Amine Fragment):2,5-Dimethoxyaniline group.[1][2]
  - Function: Electron-donating methoxy groups increase electron density on the phenyl ring. The 2,5-substitution pattern creates a specific steric footprint often associated with tubulin binding or specific hydrophobic clefts in kinases.

## Predicted Biological Targets (SAR Analysis)

Based on Structure-Activity Relationship (SAR) data of analogous benzamides, the following biological activities are prioritized for investigation:

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| Potential Target | Probability | Mechanistic Rationale |
|---|---|---|
| Fungal SDH / Microtubules | High | Benzamides are a privileged scaffold in agrochemistry (e.g., Fluopicolide analogs). The 2,5-dimethoxy motif is common in tubulin-disrupting agents. |
| Histone Deacetylase (HDAC) | Moderate | Benzamides (e.g., Entinostat) are Class I HDAC inhibitors. This compound lacks the classic "zinc-binding group" (ZBG) but may act as a surface recognition cap. |
| 5-HT/Dopamine Receptors | Low | Crucial Distinction: Unlike 2,5-dimethoxy amines, the amide linkage removes the basic nitrogen essential for high-affinity binding to aspartate residues in GPCRs. |

# Part 2: Experimental Validation Protocols

## Synthesis Verification (The "Self-Validating" Standard)

Before biological testing, the probe must be synthesized and validated to >98% purity to rule out false positives from trace anilines.

Protocol: Amide Coupling via Acid Chloride

- Reagents: 4-Fluorobenzoyl chloride (1.1 eq), 2,5-Dimethoxyaniline (1.0 eq), Triethylamine (1.5 eq), DCM (anhydrous).
- Procedure:
  - Dissolve 2,5-dimethoxyaniline in DCM under atmosphere at 0°C.

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- Add Triethylamine followed by dropwise addition of 4-fluorobenzoyl chloride.
- Stir at RT for 4 hours. Monitor via TLC (Hexane:EtOAc 3:1).

- Purification: Wash with 1N HCl (removes unreacted aniline), then Sat.

  (removes acid). Recrystallize from Ethanol.
- Validation Check:

  -NMR must show the amide singlet at

  ppm and absence of broad aniline

  peak at

  ppm.

## In Vitro Cytotoxicity & Antiproliferative Assay

To evaluate the compound as a potential anti-cancer agent (tubulin/HDAC mechanism).

Methodology: MTT Assay

- Cell Lines: MCF-7 (Breast), HeLa (Cervical), HEK293 (Healthy Control).
- Concentration Range: 0.1

  to 100

  (Log scale).
- Control: Doxorubicin (Positive), DMSO (Vehicle).
- Step-by-Step:
  - Seed cells (

    /well) in 96-well plates; incubate 24h.
  - Treat with compound for 48h.

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- Add MTT reagent (0.5 mg/mL); incubate 4h.
- Dissolve formazan in DMSO; read Absorbance at 570 nm.

- Data Output: Calculate

  using non-linear regression (Sigmoidal dose-response).

## Antimicrobial Screening (MIC Determination)

To evaluate potential as a structural analog to benzamide fungicides.

Methodology: Broth Microdilution (CLSI Standards)

- Organisms:S. aureus (Gram+), E. coli (Gram-), C. albicans (Fungi).
- Media: Mueller-Hinton Broth (Bacteria), RPMI 1640 (Fungi).
- Detection: Resazurin dye (Blue

  Pink indicates growth).
- Threshold: Activity is significant if MIC

  .

# Part 3: Visualization of Mechanisms & Workflows

## SAR & Signaling Pathway Logic

The following diagram illustrates the divergent potential pathways based on the specific structural motifs of the molecule.

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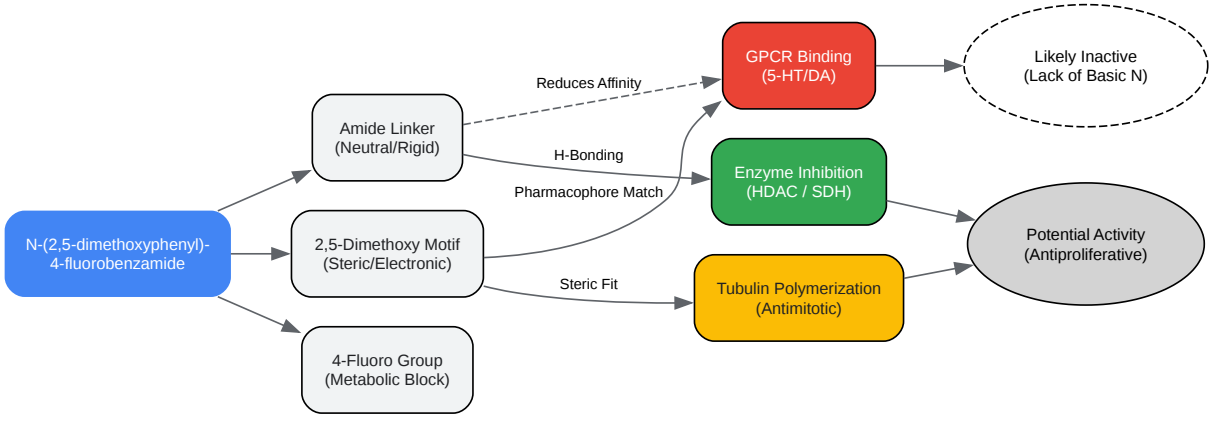


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Caption: SAR Logic Map illustrating how the amide linker likely nullifies CNS receptor activity (Red) while enabling enzyme inhibition or tubulin interaction (Green/Yellow).

## Experimental Workflow

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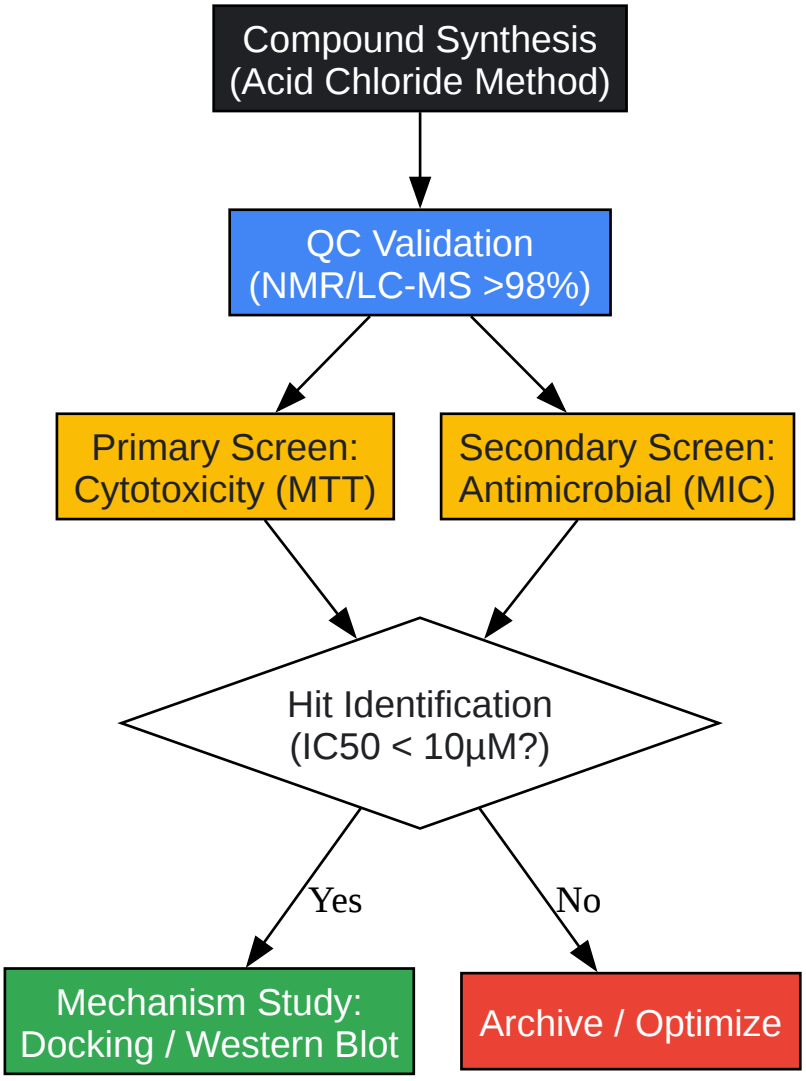


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Caption: Step-by-step validation workflow from synthesis to mechanistic elucidation.

# Part 4: Data Presentation & Analysis

## Physicochemical Profile (Lipinski's Rule of Five)

This table predicts the "drug-likeness" of the molecule, essential for assessing oral bioavailability.

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| Property | Value (Predicted) | Status | Implication |
|---|---|---|---|
| Molecular Weight | 275.27 g/mol | Pass (<500) | Good absorption potential. |
| LogP (Lipophilicity) | ~2.8 - 3.2 | Pass (<5) | Moderate lipophilicity; likely membrane permeable. |
| H-Bond Donors | 1 (Amide NH) | Pass (<5) | Sufficient solubility. |
| H-Bond Acceptors | 4 (2 OMe, 1 C=O, 1 F) | Pass (<10) | Good interaction capability. |
| TPSA | ~48 | Pass (<140) | High probability of BBB penetration (if not effluxed). |

## Interpretation of Potential Results

- Scenario A (High Cytotoxicity): If

  in HeLa cells, the compound is likely acting as a Tubulin Inhibitor. The 2,5-dimethoxy ring mimics the colchicine binding site.

- Scenario B (High MIC): If active against C. albicans but not bacteria, it suggests SDH Inhibition (Succinate Dehydrogenase), a common target for fluorinated benzamides in agriculture.

- Scenario C (Inactive): If

  , the amide bond may be too rigid or the fluorine substitution may not be optimally positioned for the tested targets.

## References

- PubChem.4-Fluorobenzamide Compound Summary. National Library of Medicine. Available at: [Link]

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- Miyagawa, H., et al. (2008). Structure-activity relationships of N-phenylbenzamides as potent inhibitors of fungal succinate dehydrogenase. Journal of Pesticide Science. (Contextual grounding for benzamide antifungal activity).
- Meanwell, N. A. (2011). Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry. Available at: [Link]
- Glennon, R. A. (1987). Psychoactive Phenylisopropylamines. (Reference for 2,5-dimethoxy motif activity distinction between amines and amides).
- ChEMBL Database.Target profile for Benzamide derivatives. EMBL-EBI. Available at: [Link]

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## Sources

- 1. In Vitro Metabolism of 25B-NBF, 2-(4-Bromo-2,5-Dimethoxyphenyl)- N-(2-Fluorobenzyl)ethanamine, in Human Hepatocytes Using Liquid Chromatography⁻Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Buy N-(2,5-dimethoxyphenyl)-3-methylbenzamide (EVT-1364751) | 331240-66-5 [evitachem.com]
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